

An In-depth Technical Guide to the Safety and Handling of Ethyltrimethylammonium Bromide

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Compound of Interest

Compound Name: *Ethyltrimethylammonium bromide*

Cat. No.: *B031202*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyltrimethylammonium bromide** (CAS No. 2650-77-3), a quaternary ammonium salt utilized in research and development, particularly as a phase-transfer catalyst.^[1] Adherence to strict safety protocols is imperative when working with this compound to mitigate potential hazards.

Hazard Identification and Classification

While specific toxicological data for **Ethyltrimethylammonium bromide** is limited, information from structurally related quaternary ammonium compounds, such as Cetyltrimethylammonium bromide, suggests potential for harm if not handled appropriately. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.^{[2][3][4]}

Potential Health Effects:

- Acute Oral Toxicity: May be harmful if swallowed.^{[4][5]}
- Skin Corrosion/Irritation: May cause skin irritation.^{[4][5]}
- Serious Eye Damage/Irritation: May cause serious eye damage.^{[4][5]}
- Respiratory Irritation: May cause respiratory irritation if inhaled as dust.^{[4][5]}

Quantitative Toxicological Data

Specific quantitative toxicological data for **Ethyltrimethylammonium bromide** is not readily available in the searched literature. The table below presents data for analogous compounds to provide an indication of potential toxicity. It is crucial to handle **Ethyltrimethylammonium bromide** as if it has a similar hazard profile.

Parameter	Test Species	Route of Administration	Value	Reference Compound
LD50 (Oral)	Rat (female)	Oral	1,550 mg/kg	Hexadecyltrimethylammonium chloride
LD50 (Oral)	Rat	Oral	410 mg/kg	Cetyltrimethylammonium bromide
LDLo	Mouse	Subcutaneous	29 mg/kg	(2-(p-tolyl)oxy)ethyltrimethyl-, bromide

LD50: Lethal Dose, 50%; LDLo: Lowest published lethal dose.

Experimental Protocols for Safety Assessment

Standardized OECD guidelines are followed to assess the safety of chemical substances. The following are summaries of key experimental protocols relevant to the potential hazards of **Ethyltrimethylammonium bromide**.

3.1. OECD 404: Acute Dermal Irritation/Corrosion

This test guideline is used to assess the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm²) of an albino rabbit.^[6] The untreated skin of the animal serves as a control.^[7]

- Methodology:
 - Animal Selection: Healthy, young albino rabbits are used.
 - Dose Application: 0.5 g of the solid substance (moistened with a small amount of water to ensure good contact) is applied to the shaved test site and covered with a gauze patch.[7]
 - Exposure: The exposure duration is 4 hours.[6]
 - Observation: The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[7] Observations may continue for up to 14 days to assess the reversibility of any effects.[6][7]
 - Scoring: The severity of skin reactions is graded on a numerical scale. If corrosive effects are not observed, a confirmatory test on additional animals may be performed.[7]

3.2. OECD 405: Acute Eye Irritation/Corrosion

This test is designed to determine the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit.[8][9] The other eye remains untreated and serves as a control.[8]
- Methodology:
 - Animal Selection: Healthy, young adult albino rabbits with no pre-existing eye irritation or corneal defects are used.[10]
 - Dose Application: A specified amount of the test substance is instilled into the lower eyelid. [10]
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[8][11] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.[12]
 - Pain Management: The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[10][12]

- Confirmatory Test: If a corrosive effect is not observed in the initial test, the response should be confirmed using up to two additional animals.[8]

Safe Handling and Storage

4.1. Engineering Controls

- Work in a well-ventilated place, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[12]

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[13]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[12] Flame-resistant clothing may also be appropriate.[12]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate particulate filter.[12]

4.3. Hygiene Practices

- Wash hands thoroughly after handling.[12]
- Do not eat, drink, or smoke in the laboratory.
- Contaminated clothing should be removed and washed before reuse.

4.4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[12]
- Store away from incompatible materials and foodstuff containers.[12]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[12]

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[12]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[12] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[12]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[12]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[12] Avoid breathing dust and contact with the substance. Use personal protective equipment.[12]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[12]
- Methods for Cleaning Up: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[12]

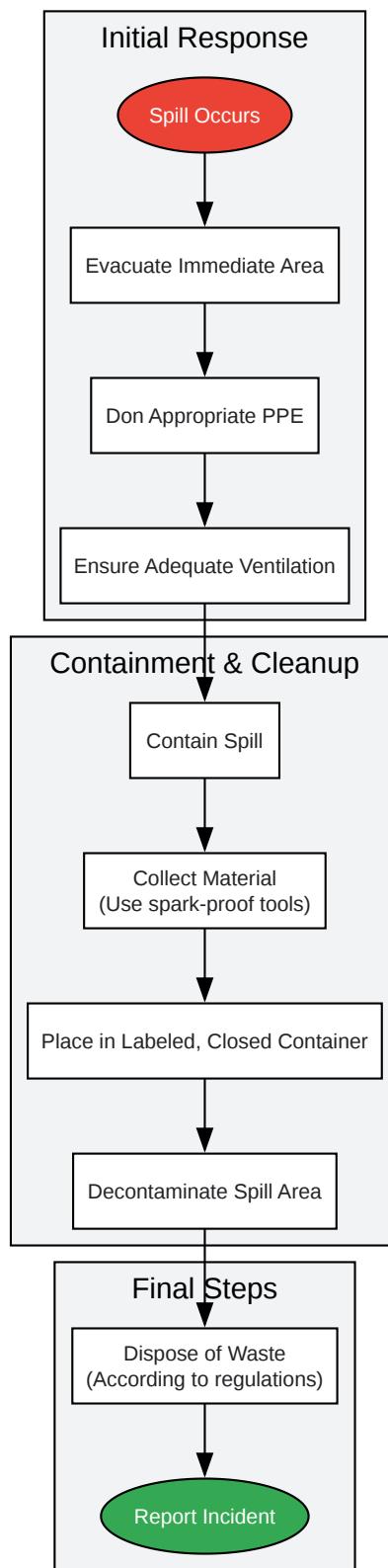
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [12]
- Specific Hazards: Combustion may produce hazardous gases such as carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [12]

Disposal Considerations

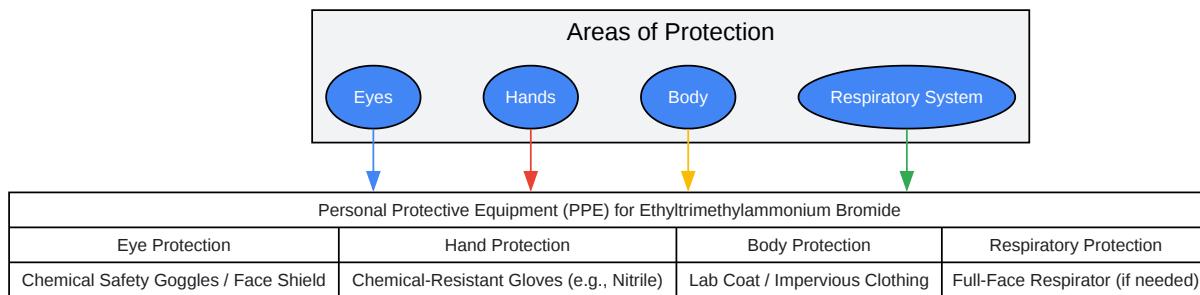
- Dispose of the material and its container at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[12] Do not contaminate water, foodstuffs, or sewer systems.[12]

Visualizations



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Caption: Workflow for handling an accidental spill of **Ethyltrimethylammonium bromide**.



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Caption: Recommended PPE for handling **Ethyltrimethylammonium bromide**.

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